

Physicochemical properties of "Octadecanedioic Acid Mono-L-carnitine Ester"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Octadecanedioic Acid Mono-L-carnitine Ester*

Cat. No.: *B1148157*

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Octadecanedioic Acid Mono-L-carnitine Ester**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Octadecanedioic Acid Mono-L-carnitine Ester**, a cationic lipid with significant potential in drug delivery and metabolic research. This document collates available data on its chemical identity, physical properties, and the characteristics of its constituent molecules, octadecanedioic acid and L-carnitine. Furthermore, it outlines general experimental protocols for its synthesis and analysis, and visualizes key chemical and metabolic pathways.

Compound Profile: Octadecanedioic Acid Mono-L-carnitine Ester

Octadecanedioic Acid Mono-L-carnitine Ester (CAS No. 123233-50-1) is a specialized chemical entity, primarily recognized for its application as a cationic lipid in the formulation of lipid nanoparticles (LNPs)[1][2]. Its unique structure, combining a long-chain dicarboxylic acid with the essential nutrient L-carnitine, imparts properties that are of interest for enhancing fatty acid metabolism[3]. It is also utilized in the therapeutic management of metabolic disorders and as a dietary supplement to promote energy production[3]. A deuterated form is available for use

as a labeled analogue in metabolomic studies, particularly for predicting cardiovascular events[4].

Table 1: Physicochemical Properties of **Octadecanedioic Acid Mono-L-carnitine Ester**

Property	Value	References
CAS Number	123233-50-1	[3][5][6][7]
Molecular Formula	C ₂₅ H ₄₇ NO ₆	[3][5][6]
Molecular Weight	457.65 g/mol	[3]
Alternate Name	(R)-3-((17-Carboxyheptadecanoyl)oxy)-4-(trimethylammonio)butanoate Chloride	[5][6]
Appearance	White solid	[3]
Key Feature	The terminal carboxylic acid is reactive towards primary amine groups.	[1][2]

Physicochemical Properties of Constituent Moieties

The overall properties of the ester are derived from its two main components: octadecanedioic acid and L-carnitine.

Octadecanedioic Acid (ODDA)

Octadecanedioic acid is a long-chain dicarboxylic acid used in the synthesis of polymers like polyamides and polyesters, as well as in lubricants and cosmetics[8][9].

Table 2: Physicochemical Properties of Octadecanedioic Acid

Property	Value	References
CAS Number	871-70-5	[8] [10] [11] [12] [13] [14] [15]
Molecular Formula	C ₁₈ H ₃₄ O ₄	[8] [10] [11] [13]
Molecular Weight	314.46 g/mol	[8] [13]
Appearance	White crystalline solid	[8] [13]
Melting Point	123-127 °C	[8] [9] [13]
Boiling Point	250 °C (at 4 mmHg)	[8] [9]
Solubility	Slightly soluble in water; soluble in organic solvents and hot methanol.	[8] [9] [10]
Stability	Stable under normal storage conditions. Best stored in a cool, dry, and dark place.	[16] [17]

L-carnitine

L-carnitine is a vital, vitamin-like compound essential for the transport of long-chain fatty acids into the mitochondria for energy production through β -oxidation[\[18\]](#)[\[19\]](#).

Table 3: Physicochemical Properties of L-carnitine

Property	Value	References
CAS Number	541-15-1	[19] [20] [21] [22]
Molecular Formula	C ₇ H ₁₅ NO ₃	[19] [21] [23]
Molecular Weight	161.20 g/mol	[19]
Appearance	White crystalline powder	[21] [23]
Melting Point	190-200 °C (decomposes)	[21]
Solubility	Very soluble in water (800 g/L), ethanol, and methanol; slightly soluble in acetone; insoluble in ether, benzene, and chloroform.	[21] [23]
Stability	Hygroscopic. Stable in solutions with a pH of 3-6 for over a year and can withstand temperatures above 200 °C.	[21] [23]

Experimental Protocols

General Synthesis of Long-Chain Dicarboxylic Acylcarnitines

A general methodology for the synthesis of dicarboxylic acylcarnitines has been described, which can be adapted for **Octadecanedioic Acid Mono-L-carnitine Ester**[\[24\]](#).

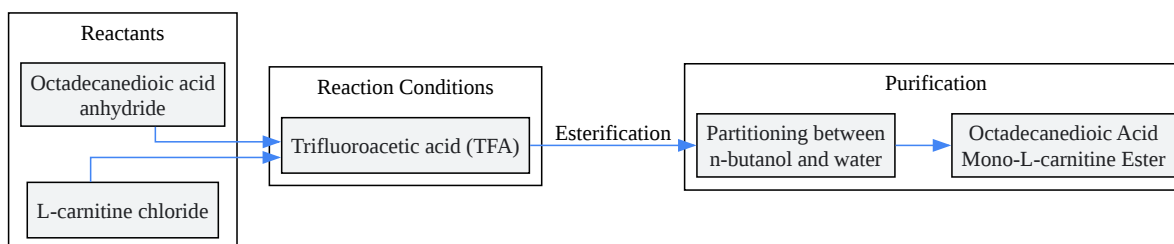
Materials:

- Octadecanedioic acid anhydride or a suitable activated ester (e.g., isopropylidene ester)
- L-carnitine chloride
- Trifluoroacetic acid (TFA)
- n-butanol

- Deionized water

Procedure:

- Dissolve L-carnitine chloride in trifluoroacetic acid.
- Add an excess (e.g., eight equivalents) of the octadecanedioic acid anhydride or activated ester to the solution.
- Allow the reaction to proceed, monitoring for the formation of the desired ester.
- Upon completion, the crude product can be purified. For long-chain derivatives, a liquid-liquid extraction is effective.
- Partition the reaction mixture between n-butanol and water.
- The n-butanol phase, containing the more hydrophobic **Octadecanedioic Acid Mono-L-carnitine Ester**, is collected.
- The solvent is removed under reduced pressure to yield the purified product.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **Octadecanedioic Acid Mono-L-carnitine Ester**.

Analytical Method: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is a robust and validated technique for the quantification and stability assessment of L-carnitine and its esters[25][26].

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 x 4.6 mm)

Mobile Phase Preparation:

- A typical mobile phase consists of a phosphate buffer (e.g., 0.05M, pH 3.2) and an organic modifier like methanol or ethanol in a high aqueous ratio (e.g., 95:5 v/v)[25].
- The mobile phase should be filtered and degassed before use.

Chromatographic Conditions:

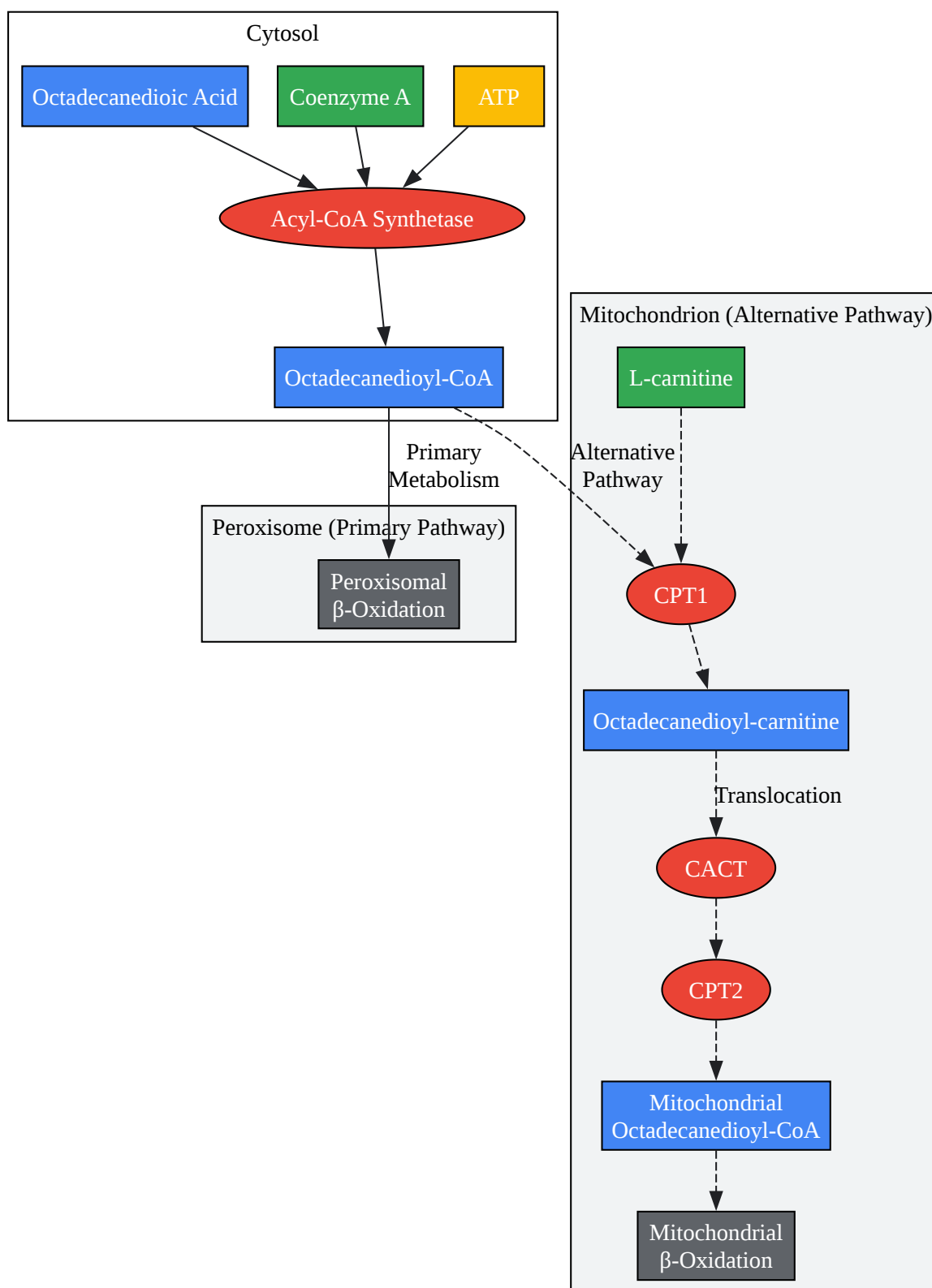
- Flow Rate: 0.9 ml/minute
- Detection Wavelength: 225 nm
- Column Temperature: Maintained at a constant temperature, for instance, 50°C[26].
- Injection Volume: Dependent on the concentration of the sample solution.

Sample Preparation:

- Accurately weigh a known amount of the **Octadecanedioic Acid Mono-L-carnitine Ester**.
- Dissolve it in a suitable solvent, such as water or the mobile phase, to prepare a stock solution.
- Prepare a series of calibration standards by diluting the stock solution.
- For assaying a formulated product, extract the active ingredient and dilute it to fall within the concentration range of the calibration curve.

Biological Role and Metabolic Pathway

L-carnitine is integral to cellular energy metabolism. It facilitates the transport of long-chain fatty acids across the inner mitochondrial membrane via the carnitine shuttle for subsequent β -oxidation[18][19]. Dicarboxylic acids, such as octadecanedioic acid, are primarily metabolized within peroxisomes through β -oxidation[27]. In cases of peroxisomal dysfunction, mitochondria can act as a secondary, albeit less efficient, site for the metabolism of these dicarboxylic acids, a process that also necessitates the carnitine shuttle system[27]. The enzyme carnitine acetyltransferase (CAT) is pivotal in the β -oxidation of dicarboxylic acids[28].



[Click to download full resolution via product page](#)

Metabolic pathway of dicarboxylic acids, highlighting the role of L-carnitine in mitochondrial transport.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Octadecanedioic Acid Mono-L-carnitine Ester Chloride, 123233-50-1 | BroadPharm [broadpharm.com]
- 3. Page loading... [guidechem.com]
- 4. clearsynth.com [clearsynth.com]
- 5. scbt.com [scbt.com]
- 6. scbt.com [scbt.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 9. Octadecanedioic Acid: Properties, Applications, Synthesis, and Comparative Analysis - China Chemical Manufacturer [longchangextracts.com]
- 10. CAS 871-70-5: Octadecanedioic acid | CymitQuimica [cymitquimica.com]
- 11. Octadecanedioic acid | C18H34O4 | CID 70095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Octadecanedioic acid (CAS 871-70-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 13. nbino.com [nbino.com]
- 14. OCTADECANEDIOIC ACID | 871-70-5 [amp.chemicalbook.com]
- 15. larodan.com [larodan.com]
- 16. cosmobioussa.com [cosmobioussa.com]
- 17. How should n - Octadecanoic acid be stored to maintain its stability? - Blog [chemgulf.com]
- 18. researchgate.net [researchgate.net]

- 19. Carnitine - Wikipedia [en.wikipedia.org]
- 20. solubilityofthings.com [solubilityofthings.com]
- 21. L-carnitine | 541-15-1 [chemicalbook.com]
- 22. cdn.caymanchem.com [cdn.caymanchem.com]
- 23. Different properties of L-carnitine_Chemicalbook [chemicalbook.com]
- 24. Synthesis of dicarboxylic acylcarnitines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. sarpublishation.com [sarpublishation.com]
- 26. Validation of a Stability-Indicating RP-HPLC Method for Determination of L-Carnitine in Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Dicarboxylic acylcarnitine biomarkers in peroxisome biogenesis disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 28. research.tees.ac.uk [research.tees.ac.uk]
- To cite this document: BenchChem. [Physicochemical properties of "Octadecanedioic Acid Mono-L-carnitine Ester"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148157#physicochemical-properties-of-octadecanedioic-acid-mono-l-carnitine-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com